

Technical Guide: Sodium 2,3-dichloro-2-methylpropionate (CAS 1899-36-1)

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Compound of Interest

Compound Name: Sodium 2,3-dichloro-2-methylpropionate

Cat. No.: B161113

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Introduction

Sodium 2,3-dichloro-2-methylpropionate, registered under CAS number 1899-36-1, is a chemical compound with niche applications, primarily documented as a plant growth regulator, specifically a male gametocide.[1] Also known by synonyms such as Sodium 2,3-dichloroisobutyrate and the trade name Mendok, this compound has been investigated for its ability to induce male sterility in plants, a crucial aspect in the development of hybrid crops.[1] [2] This technical guide provides a comprehensive overview of the available scientific and technical data on **Sodium 2,3-dichloro-2-methylpropionate**, focusing on its chemical properties, potential applications, and available experimental data.

Chemical and Physical Properties

A summary of the key chemical and physical properties for **Sodium 2,3-dichloro-2-methylpropionate** is presented in the table below. It is important to note that while some data is available, a complete, experimentally verified dataset is not consistently reported across public sources.

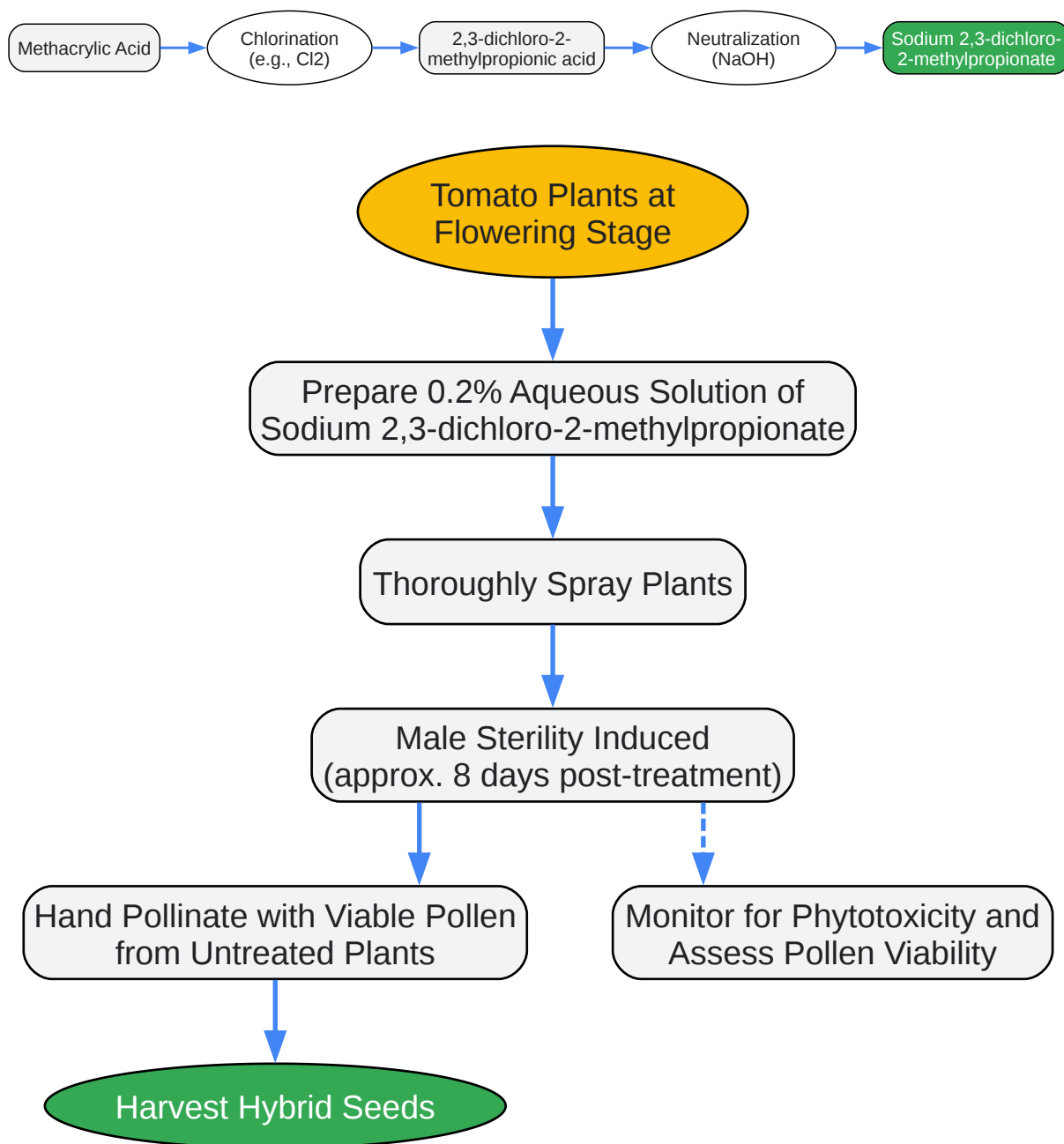
Property	Value	Source
CAS Number	1899-36-1	[1]
Molecular Formula	C ₄ H ₅ Cl ₂ NaO ₂	[1]
Molecular Weight	178.97 g/mol	[1]
Synonyms	Sodium 2,3-dichloroisobutyrate, Mendok, DCIB, FW 450	[1]
Physical State	Solid (presumed)	General chemical knowledge
Solubility	No data available	
Melting Point	No data available	
Boiling Point	No data available	
Density	No data available	

Synthesis

A detailed, publicly available, and experimentally validated protocol for the synthesis of **Sodium 2,3-dichloro-2-methylpropionate** is not readily found in the scientific literature. However, based on general principles of organic chemistry and synthesis routes for structurally similar chlorinated carboxylic acids, a plausible synthetic pathway can be proposed. This should be considered a hypothetical route and would require experimental validation.

Disclaimer: The following proposed synthesis is hypothetical and has not been experimentally verified from the available literature. It is intended for informational purposes only and should not be attempted without a thorough literature review of related reactions and appropriate safety precautions in a controlled laboratory setting.

A potential synthesis could involve the chlorination of methacrylic acid or its esters, followed by hydrolysis and neutralization.



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References

- 1. echemi.com [echemi.com]
- 2. Male sterility induced in tomato by sodium 2, 3-dichloroisobutyrate - PubMed [pubmed.ncbi.nlm.nih.gov]
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